

Personal Protective Equipment & Handling Guide: 6-(2-Chlorophenyl)-2-hydroxypyridine

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Compound of Interest

Compound Name: 6-(2-Chlorophenyl)-2-hydroxypyridine

CAS No.: 1111114-35-2

Cat. No.: B6366358

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CAS Number: 1111114-35-2 Formula: C₁₁H₈ClNO Molecular Weight: 205.64 g/mol Synonyms: 6-(2-Chlorophenyl)pyridin-2-ol; 6-(2-Chlorophenyl)-2(1H)-pyridone

Executive Safety Summary

Treat as a Potent Bioactive Intermediate. **6-(2-Chlorophenyl)-2-hydroxypyridine** is a pharmacophore scaffold often used in the synthesis of AMPA receptor antagonists (e.g., Perampanel analogs). While specific toxicological data (LD50) may be limited, its structural similarity to bioactive pyridone drugs mandates a Default Safety Strategy equivalent to Occupational Exposure Band (OEB) 3 (Potent).

Immediate Hazards:

- Respiratory Irritant: High risk of mucosal irritation upon dust inhalation.
- Ocular Damage: Crystalline fines can cause mechanical and chemical corneal injury.

- **Unknown Systemic Toxicity:** As a drug intermediate, assume potential central nervous system (CNS) activity upon absorption.

Chemical Profile & Hazard Analysis

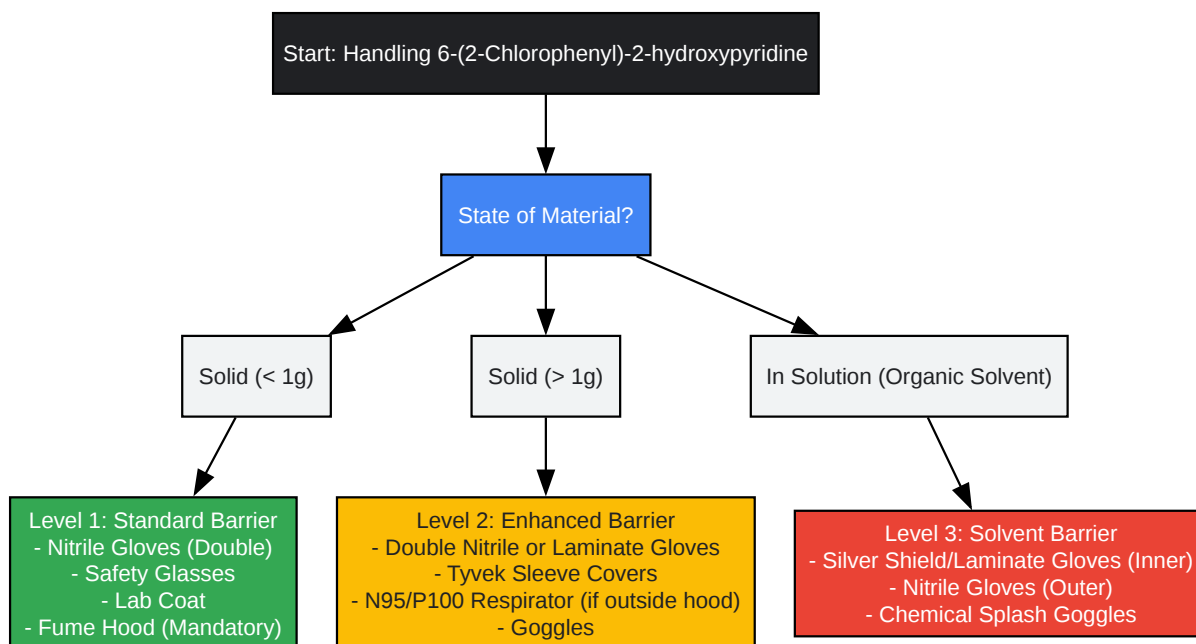
Effective safety protocols rely on understanding the why behind the hazard.

Property	Value/Description	Safety Implication
Physical State	White to off-white crystalline powder	High potential for electrostatic dust generation. Inhalation risk is primary.
Tautomerism	Exists in equilibrium between 2-hydroxypyridine (enol) and 2-pyridone (keto).	Chemically reactive at both N and O positions; requires moisture-controlled storage to prevent caking/degradation.
Lipophilicity	Moderate (Chlorophenyl group increases logP).	Skin Absorption Risk: The lipophilic chlorophenyl moiety facilitates dermal penetration better than unsubstituted pyridines.
Solubility	Low in water; Soluble in DMSO, DCM, Methanol.	Spills in organic solvents penetrate nitrile gloves faster than solid powder.

Personal Protective Equipment (PPE) Matrix

Directive: Do not rely on "standard" lab PPE. This compound requires an upgraded barrier protocol.

PPE Decision Logic (Graphviz)



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Caption: Decision tree for selecting PPE based on physical state and quantity, ensuring appropriate barrier protection.

Detailed Gear Specifications

Zone	Requirement	Technical Rationale
Respiratory	Engineering Control First: Handle primarily in a certified Chemical Fume Hood. Backup: NIOSH N95 or P100 particulate respirator if hood access is compromised.	The solid powder is prone to static charge and aerosolization. Inhalation is the fastest route to systemic exposure.
Hand Protection	Double Gloving Protocol: 1. Inner: Nitrile (4 mil, extended cuff). 2. Outer: Nitrile (standard) OR Silver Shield (if dissolved in DCM/THF).	The chlorophenyl group increases organic solubility. Single nitrile layers may be permeable to solvated compound within <15 mins.
Eye/Face	Chemical Splash Goggles (Indirect Vent). Note: Safety glasses are insufficient for powders due to gap exposure.	Prevents entry of fine dust particles that can bypass standard safety glasses side- shields.
Body	Lab Coat (Buttoned, Knee- length) + Disposable Tyvek Sleeves.	Wrist gaps are the #1 exposure point. Tyvek sleeves bridge the gap between glove and lab coat.

Operational Handling Protocol

Trustworthiness Check: This workflow minimizes static discharge and containment breach.

Step-by-Step Workflow

- Preparation:
 - Turn on Fume Hood and verify airflow (Face velocity > 100 fpm).
 - Place an anti-static mat or wipe surfaces with an anti-static cloth inside the hood.
Causality: Pyridone derivatives are often fluffy solids that fly apart due to electrostatic repulsion.

- Pre-weigh waste container and place it inside the hood.
- Weighing & Transfer:
 - Do NOT use a spatula directly into the stock bottle. Pour a small amount into a secondary disposable weigh boat first.
 - Use a funnel for transfer to the reaction vessel to prevent neck contamination.
 - Self-Validating Step: Wipe the exterior of the stock bottle with a solvent-damp tissue (methanol) before removing it from the hood. Check the tissue under UV light (if applicable) or assume it is contaminated and dispose of it as hazardous waste.
- Reaction Setup:
 - Add solvent slowly down the side of the vessel to wash down any adherent powder.
 - Seal the vessel immediately.

Handling Workflow Diagram (Graphviz)



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Caption: Operational workflow emphasizing static control and containment to prevent cross-contamination.

Emergency Response & Decontamination

Spill Management Strategy:

- Solid Spill:
 - Do NOT sweep. Sweeping generates dust.
 - Cover with a damp paper towel (water/methanol mixture) to suppress dust.

- Scoop up the damp material and place in a hazardous waste bag.
- Clean area with 1N HCl (to protonate the pyridine nitrogen, increasing water solubility) followed by soap and water.
- Solution Spill:
 - Absorb with vermiculite or spill pads.
 - Dispose of as solvent waste.

Exposure First Aid:

- Eye Contact: Rinse immediately with water for 15 minutes.[1][3] Note: Pyridones can be sticky; ensure thorough irrigation.
- Skin Contact: Wash with soap and water.[1][2][3] Avoid using alcohol/solvents on skin, as this may enhance absorption of the chlorophenyl moiety.

Waste Disposal Strategy

Compliance with local environmental regulations (RCRA/EPA or local equivalent) is mandatory.

- Solid Waste: Dispose of as Hazardous Chemical Waste (Tag: "Toxic Solid, Organic"). Do not dispose of in trash.
- Liquid Waste: Segregate into Halogenated Organic Waste streams (due to the Chlorine atom).
- Container Disposal: Triple rinse empty containers with Methanol before disposal. Collect rinsate as halogenated waste.

References

- MolAid Chemical Database. (n.d.). **6-(2-Chlorophenyl)-2-hydroxypyridine** (CAS 1111114-35-2).[4] Retrieved from [\[Link\]](#)
- National Institutes of Health (NIH). (2025). Perampanel: Drug Information and Intermediate Safety. Retrieved from [\[Link\]](#)

- American Chemical Society (ACS). (2012). Discovery of Perampanel: Structure-Activity Relationships. Journal of Medicinal Chemistry. Retrieved from [\[Link\]](#)

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Sources

- 1. [assets.thermofisher.cn](https://assets.thermofisher.cn/assets.thermofisher.cn) [[assets.thermofisher.cn](https://assets.thermofisher.cn/assets.thermofisher.cn)]
- 2. dcfinechemicals.com [dcfinechemicals.com]
- 3. fishersci.com [fishersci.com]
- 4. 6-(2-Chlorophenyl)-2-hydroxypyridine - CAS号 1111114-35-2 - 摩熵化学 [molaid.com]
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